

4-Oxononanoic acid biomarker potential in metabolic studies

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Compound Focus: 4-Oxononanoic acid

CAS No.: 6064-52-4

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Biomarker Roles and Quantitative Data

The table below summarizes the key experimental findings and contexts in which **4-oxononanoic acid** has been studied.

Biological Context / Association	Experimental Model / Sample	Key Finding / Role of 4-Oxononanoic Acid	Detection Method
Atherosclerosis & Lipid Peroxidation [1]	In vitro (LDL), in vivo (mouse model), cell cultures (THP-1, CHO).	Forms Nε-(4-oxononanoyl)lysine (ONL) adduct on proteins. ONL is a ligand for LOX-1 receptor, inducing inflammatory gene expression (MCP-1, TNF-α).	Liquid Chromatography with on-line Electrospray Ionization Tandem Mass Spectrometry (LC-ESI-MS/MS) [1]
Cystic Fibrosis (CF) Breath Analysis [2]	Human breath from children with CF vs. healthy controls.	Identified as one of the 49 discriminatory exhaled compounds that distinguish children with CF from healthy controls.	On-line Secondary Electrospray Ionization High-Resolution Mass Spectrometry (SESI-HRMS) [2]

Biological Context / Association	Experimental Model / Sample	Key Finding / Role of 4-Oxononanoic Acid	Detection Method
General Chemical Identity [3]	Chemical database.	A medium-chain fatty acid containing an aldehyde functional group.	Predicted GC-MS and LC-MS/MS spectra available [3]

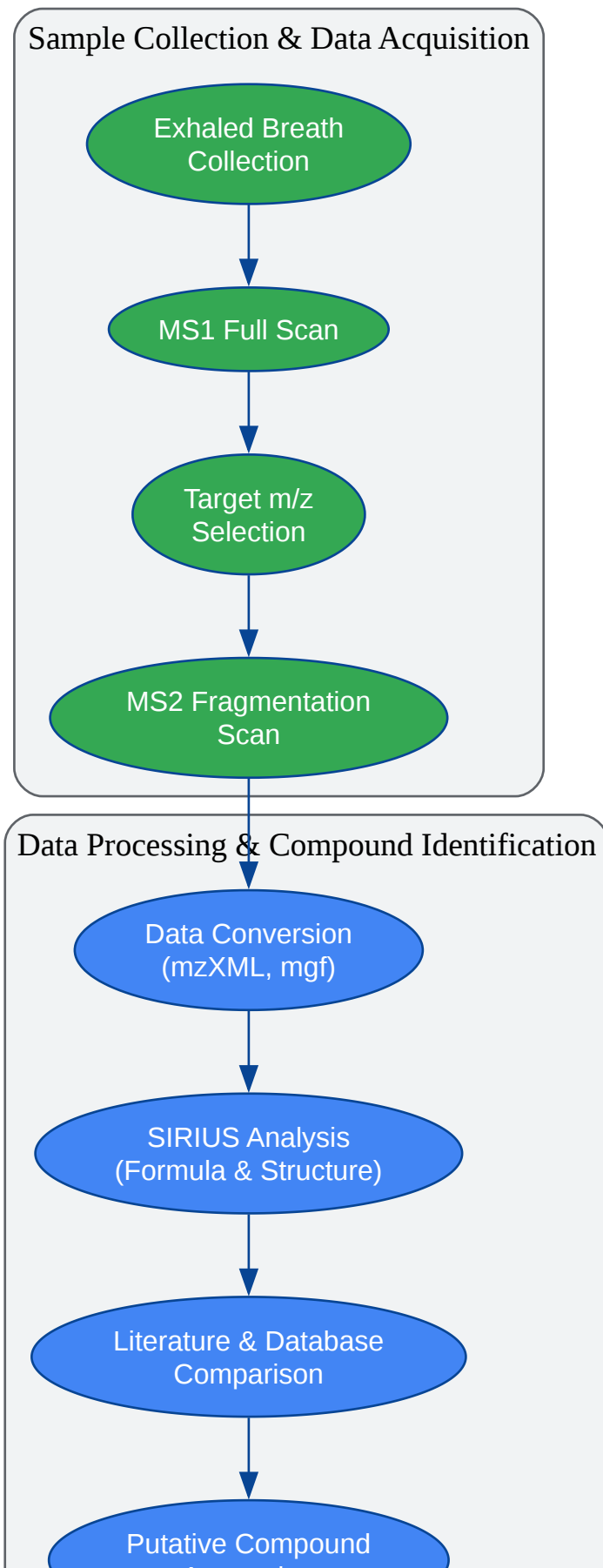
Detailed Experimental Protocols

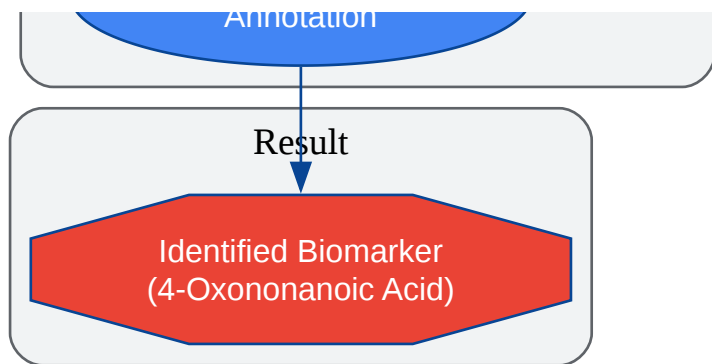
To ensure your research is reproducible, here are the detailed methodologies from the key studies.

- **Sample Preparation for LOX-1 Study:** To generate ONL-modified proteins for biological activity tests, Bovine Serum Albumin (BSA) was conjugated with **4-oxononanoic acid**. The reaction used **4-oxononanoic acid** N-hydroxysulfosuccinimide ester (synthesized from **4-oxononanoic acid**, N-hydroxysulfosuccinimide sodium salt, and dicyclohexylcarbodiimide in dry N,N-dimethylformamide) and BSA in sodium phosphate buffer. The mixture was vortexed for 4 hours and then dialyzed [1].
- **LC-ESI-MS/MS Analysis for ONL Quantification:** A highly sensitive method was established for the specific detection and quantification of the ONL adduct in vitro and in vivo. The methodology involved liquid chromatography coupled to tandem mass spectrometry with an electrospray ionization source, though specific chromatographic conditions were not detailed in the provided excerpt [1].
- **On-line Breath Analysis for CF:** Breath from children with CF and healthy controls was analyzed in real-time. The methodology is visualized in the workflow below [2].
 - **Breath Sampling:** Exhaled breath was introduced directly into the mass spectrometer.
 - **Ionization & Mass Analysis:** A Secondary Electrospray Ionization (SESI) source was coupled to a High-Resolution Mass Spectrometer (HRMS).
 - **Data Acquisition:** The analysis included a full MS1 scan (m/z 50–500) followed by MS2 scans of target masses for compound identification.
 - **Compound Identification Workflow:** MS2 spectra were matched against databases (KEGG, HMDB) using SIRIUS software, and results were integrated with literature comparisons [2].

Visualizing the Workflow and Pathway

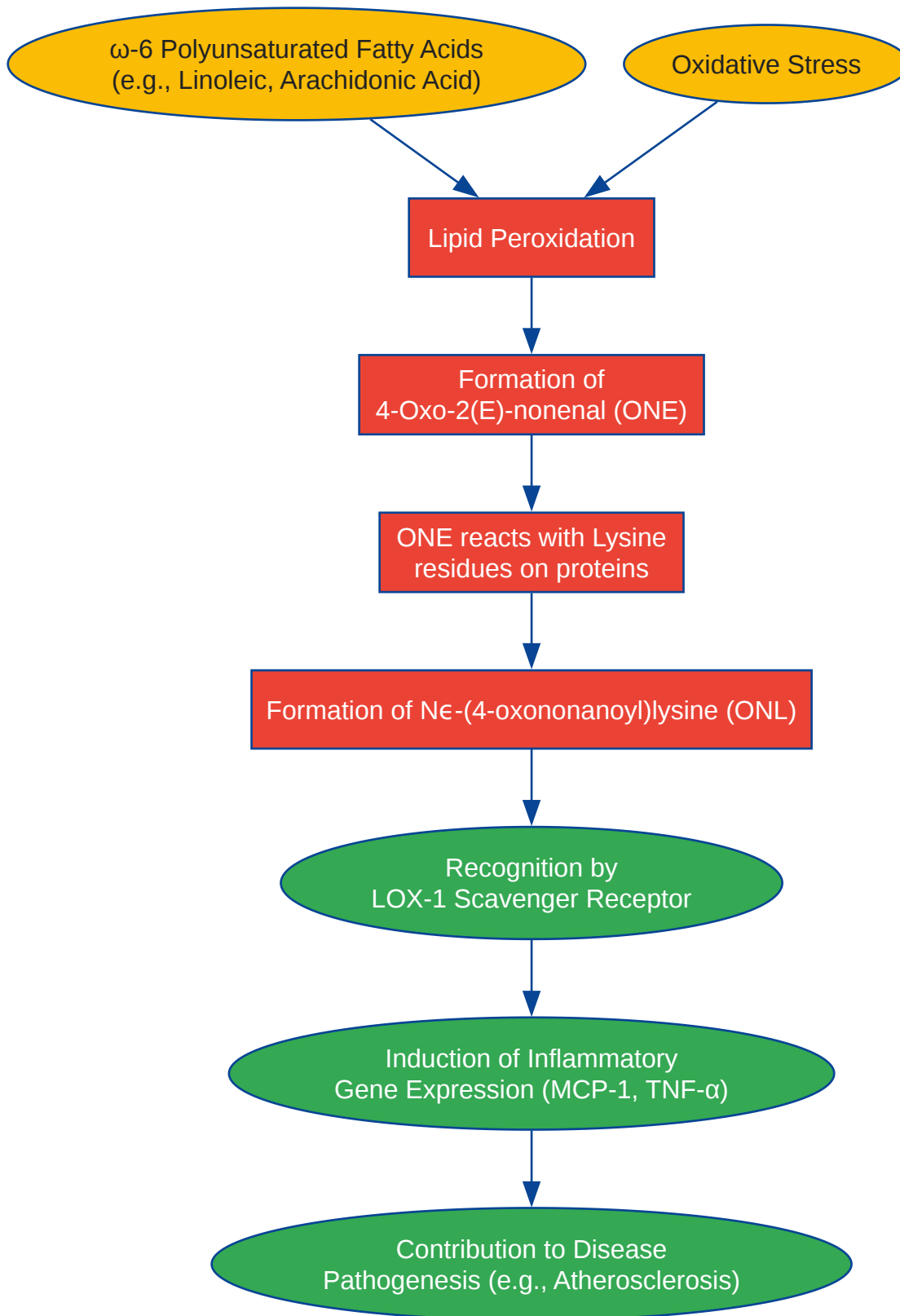
The comprehensive workflow for breath analysis and identification of biomarkers like **4-oxononanoic acid** in Cystic Fibrosis research can be visualized as follows:





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The role of **4-oxononanoic acid** in lipid peroxidation and inflammation, particularly in the context of atherosclerosis, is a key pathway:



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Interpretation and Research Application

The data indicates that **4-oxononanoic acid** is more than a simple marker of oxidative stress; its derivative ONL is a biologically active molecule that can drive inflammation in atherosclerosis [1]. Its detection in breath also highlights its potential as a non-invasive biomarker for CF lung inflammation [2].

When incorporating this biomarker into your research:

- **For LC-MS/MS assays**, focus on detecting the **ONL adduct** for high biological relevance in cardiovascular or metabolic studies. The protocol from [1] provides a solid foundation.
- **For breath analysis or untargeted metabolomics**, the **SESI-HRMS workflow** [2] is a powerful model for discovering and validating volatile biomarkers.

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References

1. Lipid Peroxidation Modification of Protein Generates Ne-(4 ... [pmc.ncbi.nlm.nih.gov]
2. Identification of Exhaled Metabolites in Children with Cystic ... [pmc.ncbi.nlm.nih.gov]
3. Showing Compound 9- Oxononanoic (FDB112416) - FooDB acid [foodb.ca]

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